

Dasabuvir Sodium: A Technical Overview of Chemical Identifiers

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Compound of Interest

Compound Name: Dasabuvir sodium

Cat. No.: B3214004

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Dasabuvir sodium is an antiviral agent used in combination with other drugs for the treatment of chronic hepatitis C virus (HCV) infection.[1] As a non-nucleoside inhibitor of the HCV NS5B polymerase, it plays a crucial role in preventing viral RNA replication.[2] This guide provides the definitive IUPAC nomenclature and CAS Registry Number for **dasabuvir sodium**, essential information for researchers, scientists, and professionals in drug development.

Chemical Identification

The precise identification of chemical compounds is fundamental in scientific research and development. The following table summarizes the key identifiers for **dasabuvir sodium**.

Identifier	Value
IUPAC Name	sodium;N-[6-[3-tert-butyl-5-(2,4-dioxypyrimidin-3-yl)-2-methoxyphenyl]naphthalen-2-yl]methanesulfonamide[3]
CAS Registry Number	1132940-11-4[1][2][3][4]

Experimental Protocols and Visualization

The determination of IUPAC nomenclature and the assignment of a CAS Registry Number are processes based on established rules of chemical nomenclature and database registration, respectively. They do not involve experimental protocols or biological signaling pathways.

Therefore, detailed methodologies for experiments and visual diagrams of pathways are not applicable to the scope of this particular technical guide.

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References

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